

# Protriptyline Hydrochloride Pharmaceutical Primary Standard

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## Compound Focus: Protriptyline Hydrochloride

CAS No.: 1225-55-4

Cat. No.: S002183

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**Application Note:** QA-2024-PROT **Version:** 1.0 **Date Compiled:** 2024-11-14

## Compound Identification and General Information

**Protriptyline hydrochloride** is a tricyclic antidepressant (TCA) used as a pharmaceutical primary standard for quality control and analytical method validation [1]. As a United States Pharmacopeia (USP) reference standard, it is officially certified for use in specified quality tests and assays as mandated by compendial methods [1].

- **IUPAC Name:** N-Methyl-5H-dibenzo[a,d]cycloheptene-propylamine hydrochloride [1]
- **CAS Registry Number:** Information not available in search results
- **Molecular Formula:** C<sub>19</sub>H<sub>22</sub>ClN [2]
- **Molecular Weight:** Information not available in search results
- **SMILES:** C1[H].CNCCCC1c2ccccc2C=Cc3ccccc13 [1]
- **InChI Key:** 0GQDIIKRQRQRZXJH-UHFFFAOYSA-N [1]
- **Handling and Storage:** Classified under safety storage code 6.1C (Combustible, acute toxic Category 3). Target organ is the respiratory system. Signal word: Danger [1].

## Analytical Methods and Techniques

Protriptyline is typically analyzed alongside other TCAs. Modern methods prioritize high-throughput, sensitive, and specific techniques like UPLC-MS/MS.

#### 2.1. Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)

This method is validated for quantifying protriptyline in urine and is suitable for clinical monitoring and adherence testing [3].

**Table 1: UPLC-MS/MS Operating Conditions for Tricyclic Antidepressant Panel (including Protriptyline)**

Parameter	Specification
Analytical Column	Waters Acquity UPLC HSS T3 (2.1 × 50 mm, 1.8 μm) [3]
Column Temperature	Room temperature [3]

| **Mobile Phase** | A: Water with 0.1% formic acid B: Acetonitrile with 0.1% formic acid [3] | | **Elution Mode** | Linear gradient [3] | | **Flow Rate** | 0.6 mL/min [3] | | **Injection Volume** | 2 μL [3] | | **Detection** | Tandem Mass Spectrometry (MS/MS) [3] | | **Ionization Mode** | Positive Electrospray Ionization (ESI+) [3] | | **Data Acquisition** | Multiple Reaction Monitoring (MRM) [3] |

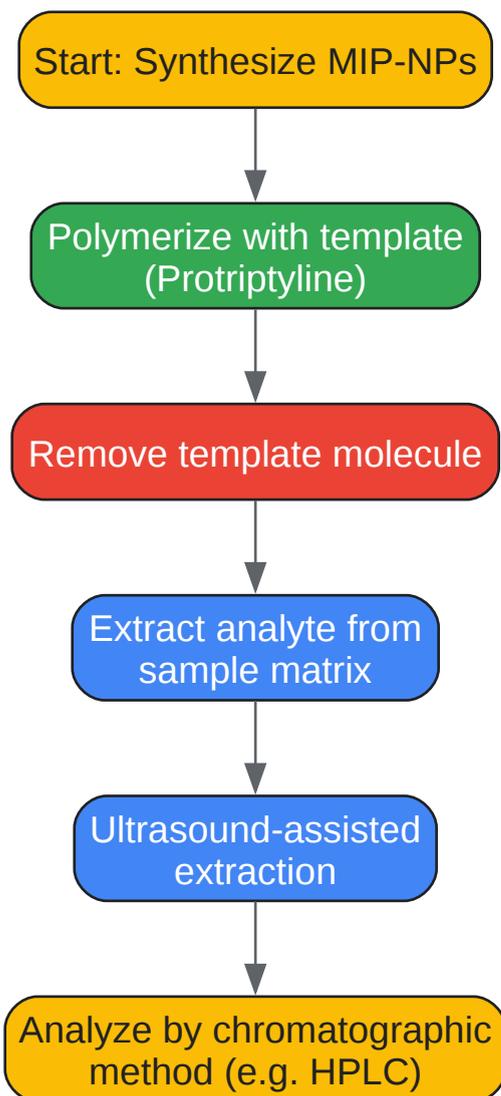
**Table 2: Key Validation Parameters for UPLC-MS/MS Method**

Validation Parameter	Result / Specification for Protriptyline
Linear Range	100 - 2000 ng/mL [3]
Coefficient of Determination (R <sup>2</sup> )	> 0.995 [3]
Intra-day Precision (CV)	< 12% [3]
Inter-day Precision (CV)	< 12% [3]
Accuracy (% Recovery)	> 80% [3]
Limit of Quantification (LOQ)	100 ng/mL [3]

Validation Parameter	Result / Specification for Protriptyline
Carryover	Evaluated per CLSI protocol EP10-A3 [3]
Analysis Time	< 5 minutes for a 9-drug panel [3]

## 2.2. Sample Preparation Protocol: Molecularly Imprinted Polymer Nanoparticles (MIP-NPs)

MIP-NPs offer selective extraction and pre-concentration of protriptyline from complex biological matrices like human plasma [4].



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Diagram 1: MIP-NP extraction and analysis workflow for protriptyline.

#### Detailed MIP-NP Synthesis and Extraction Protocol [4]:

- **Polymer Synthesis:** Protriptyline-MIP nanoparticles are synthesized via suspension polymerization in silicon oil.
  - **Functional Monomer:** Methacrylic acid
  - **Cross-linker:** Ethylene glycol dimethacrylate (EGDMA)
  - **Initiator:** 2,2'-Azobisisobutyronitrile (AIBN)
  - **Template Molecule:** Protriptyline
- **Template Removal:** After polymerization, the template molecule (protriptyline) is removed from the polymer matrix, creating specific binding sites.
- **Extraction Procedure:**
  - Add the synthesized MIP-NPs to the plasma sample.
  - Perform ultrasound-assisted extraction to facilitate the selective binding of protriptyline to the polymer sites.
  - Under optimal conditions, this method achieves a Relative Standard Deviation (RSD) of **4.1%** for protriptyline in plasma, demonstrating good precision [4].

## Experimental Considerations and Notes

- **Isobaric Interference:** A major analytical challenge is the isobaric interference between **nortriptyline and protriptyline**, as they have similar masses and can exhibit identical MRM transitions. This must be addressed through effective chromatographic separation prior to MS/MS detection [3].
- **Specificity of MIP-NPs:** The use of molecularly imprinted polymers provides high selectivity for protriptyline, which is advantageous for isolating it from complex biological samples and minimizing matrix effects [4].

## Conclusion

**Protriptyline hydrochloride** is a critical compendial standard for ensuring the quality and performance of analytical methods. The protocols summarized here, particularly the high-speed UPLC-MS/MS for quantification and the selective MIP-NP extraction for sample preparation, provide robust and reliable frameworks for researchers developing and validating methods for tricyclic antidepressants.

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## References

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